

3-Nitrobenzaldoxime: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B3421018

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Nitrobenzaldoxime is an organic chemical compound that belongs to the family of oximes. The presence of a nitro group on the benzaldehyde scaffold makes it a subject of interest in various chemical syntheses. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential areas of application, with a focus on data relevant to research and development. While **3-Nitrobenzaldoxime** itself is primarily recognized as a chemical intermediate, the broader class of nitro-containing compounds exhibits a wide range of biological activities, suggesting potential avenues for future investigation. Its precursor, 3-nitrobenzaldehyde, is a known intermediate in the synthesis of certain pharmaceuticals, including dihydropyridine calcium channel blockers.^[1] This document aims to serve as a foundational resource for professionals working with this compound.

Chemical and Physical Properties

The fundamental properties of **3-Nitrobenzaldoxime** are summarized in the tables below. It is important to note the existence of geometric isomers ((E) and (Z)) due to the carbon-nitrogen double bond in the oxime group, which can influence the compound's physical properties such as melting point.

Table 1: Chemical Identifiers for **3-Nitrobenzaldoxime**

Identifier	Value
CAS Number	3431-62-7[2][3][4]
3717-29-1 ((E)-isomer)	
3717-30-4 ((Z)-isomer)	
20747-39-1[2]	
Molecular Formula	C ₇ H ₆ N ₂ O ₃
Molecular Weight	166.13 g/mol
IUPAC Name	(NE)-N-[(3-nitrophenyl)methylidene]hydroxylamine

Table 2: Physical Properties of **3-Nitrobenzaldoxime**

Property	Value
Melting Point	123-125 °C
121 °C ((E)-isomer)	
Boiling Point	295.2 °C at 760 mmHg (Predicted)
Density	1.33 g/cm ³ (Predicted)
pKa	10.27 (Predicted)

Table 3: Synonyms for **3-Nitrobenzaldoxime**

m-Nitrobenzaldoxime	3-Nitrobenzaldehyde oxime
m-Nitrobenzaldehyde, oxime	Benzaldehyde, 3-nitro-, oxime
NSC34	(NZ)-N-[(3-nitrophenyl)methylidene]hydroxylamine

Experimental Protocols

Synthesis of 3-Nitrobenzaldoxime

The synthesis of **3-Nitrobenzaldoxime** is typically achieved through the condensation reaction of 3-nitrobenzaldehyde with hydroxylamine. A general and adaptable experimental protocol, based on the synthesis of the related compound o-nitrobenzaldoxime, is provided below.

Materials:

- 3-Nitrobenzaldehyde
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Methanol
- Water
- Stirring apparatus
- Reaction flask
- Dropping funnel
- Filtration apparatus

Procedure:

- Dissolve 3-nitrobenzaldehyde in methanol in a reaction flask equipped with a stirrer.
- Prepare an aqueous solution of hydroxylamine hydrochloride.
- While maintaining the temperature of the 3-nitrobenzaldehyde solution at approximately 30°C , add the hydroxylamine hydrochloride solution dropwise over a period of 30 minutes with continuous stirring.
- After the addition is complete, continue to stir the reaction mixture at the same temperature for an additional 2 hours.
- Upon completion of the reaction, dilute the mixture with water to precipitate the product.

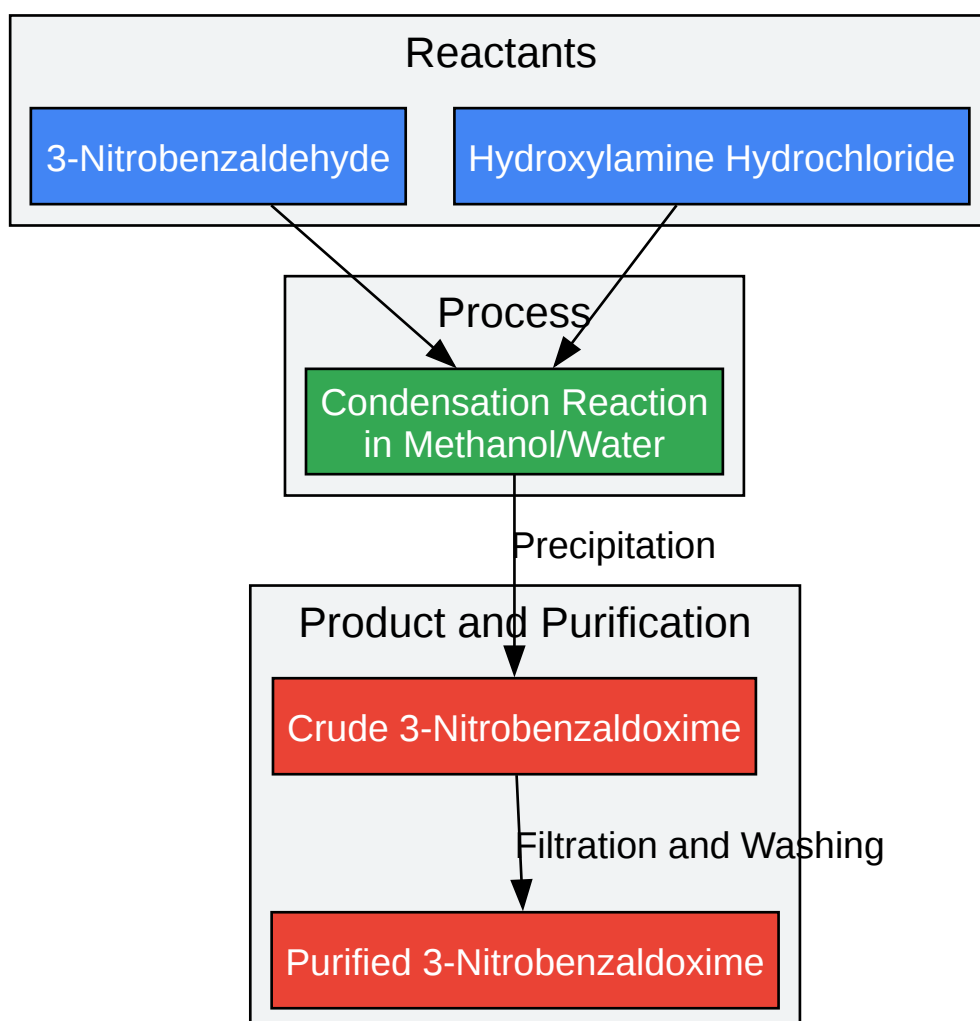
- Collect the crystalline **3-Nitrobenzaldoxime** by filtration.
- Wash the collected crystals with water to remove any remaining impurities.
- Dry the purified product.

The expected yield for this type of reaction is generally high, often exceeding 90%.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **3-Nitrobenzaldoxime** from its precursors.

Workflow for the Synthesis of 3-Nitrobenzaldoxime



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